

A Technical Guide to the Chemical Structure of Enprofylline

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Compound of Interest

Compound Name: Enprofylline

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Enprofylline (3-propylxanthine) is a xanthine derivative developed for the treatment of respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD).[1][2] Structurally related to other methylxanthines like theophylline and caffeine, it functions primarily as a potent bronchodilator.[1][3][4] Its mechanism of action is centered on the competitive, nonselective inhibition of phosphodiesterase enzymes, which distinguishes it from other xanthines that also exhibit significant adenosine receptor antagonism.[4] This guide provides an in-depth overview of its chemical structure, physicochemical properties, and mechanism of action.

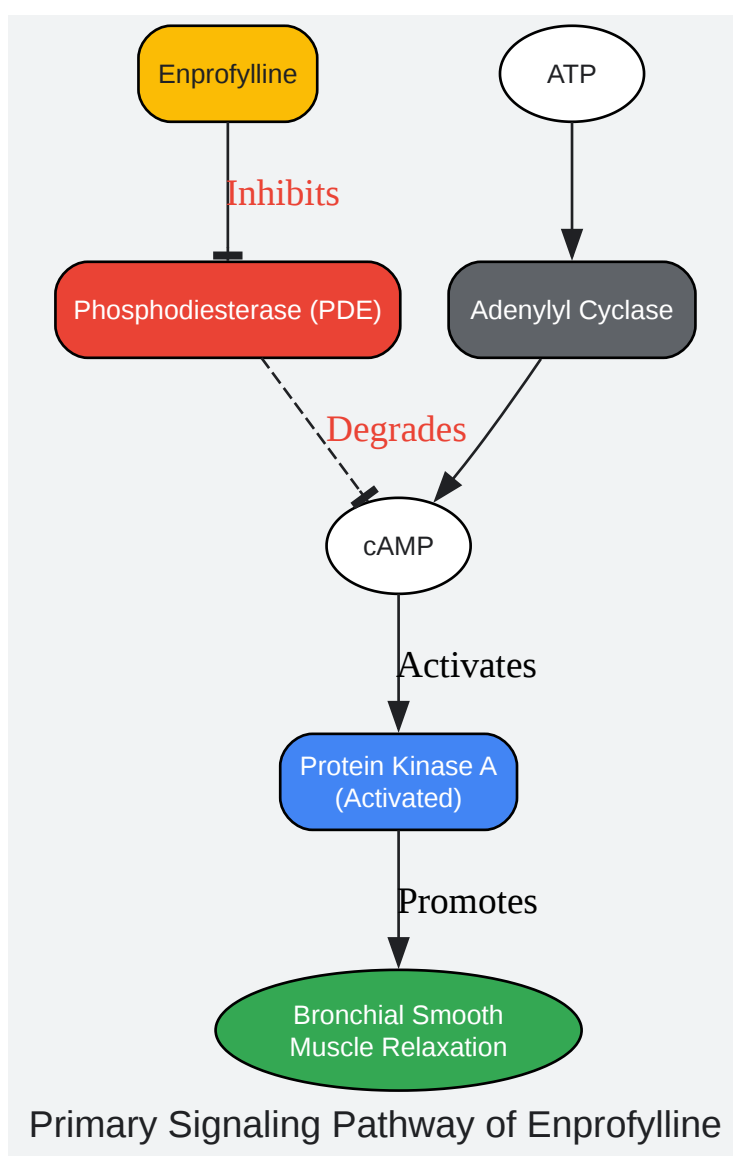
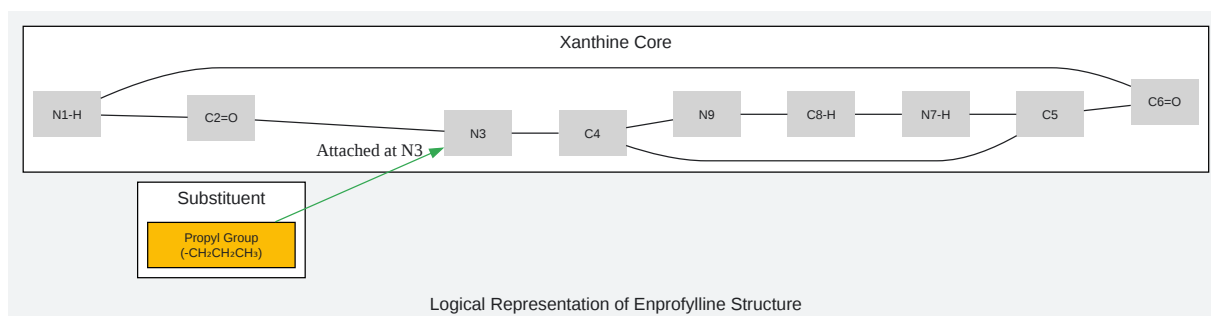
Chemical Identity and Structure

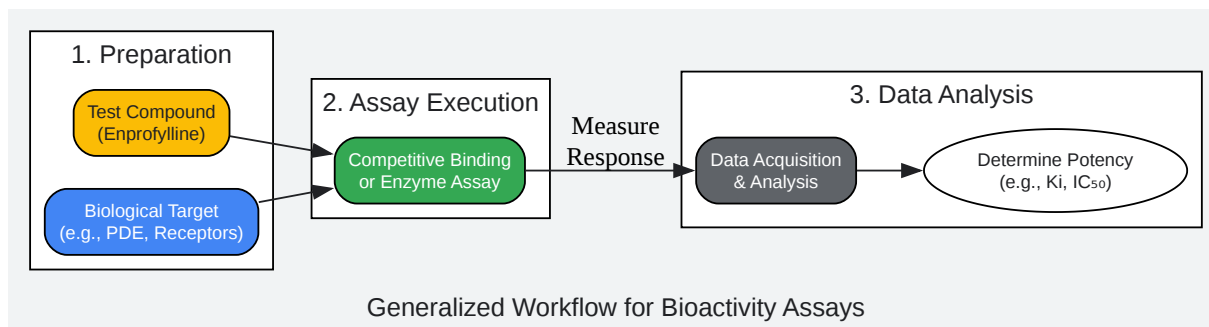
Enprofylline's core is a xanthine molecule, which is a purine base featuring two ketone groups at the C2 and C6 positions.[5][6] The key structural feature that defines **Enprofylline** is the presence of a propyl group attached to the nitrogen atom at the N3 position of the purine ring.

Key Chemical Identifiers:

- IUPAC Name: 3-propyl-7H-purine-2,6-dione[1]
- Molecular Formula: C₈H₁₀N₄O₂[1][4][5]
- CAS Number: 41078-02-8[1][7]

- SMILES: CCCN1C2=C(C(=O)NC1=O)NC=N2^[4]^[6]^[7]





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